

Essential Safety and Operational Guide for Handling Methyl 2-(m-tolyl)acetate

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Compound of Interest

Compound Name: **Methyl 2-(m-tolyl)acetate**

Cat. No.: **B1353104**

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This guide provides immediate safety, operational, and disposal protocols for the handling of **Methyl 2-(m-tolyl)acetate** (CAS No. 53088-69-0) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Chemical Properties and Hazard Identification

Methyl 2-(m-tolyl)acetate is a liquid at room temperature. While one supplier indicates it is not hazardous under specific regulations, another provides GHS hazard classifications that suggest caution is warranted.^[1] For maximum safety, it is prudent to handle the substance in accordance with the provided GHS classifications.

Table 1: Physical and Chemical Properties of **Methyl 2-(m-tolyl)acetate**

Property	Value
CAS Number	53088-69-0
Molecular Formula	C ₁₀ H ₁₂ O ₂
Molecular Weight	164.20 g/mol
Physical Form	Liquid
Storage Temperature	Room Temperature or Refrigerator

Table 2: GHS Hazard and Precautionary Statements

Classification	Code	Statement
Hazard	H302	Harmful if swallowed.
H315		Causes skin irritation.
H319		Causes serious eye irritation.
H335		May cause respiratory irritation.
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264		Wash skin thoroughly after handling.
P270		Do not eat, drink or smoke when using this product.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312		IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352		IF ON SKIN: Wash with plenty of water.
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if

present and easy to do.

Continue rinsing.

P330 Rinse mouth.

P362+P364 Take off contaminated clothing
and wash it before reuse.

P405 Store locked up.

P501 Dispose of contents/container
to an approved waste disposal
plant.

Source: Sigma-Aldrich

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of **Methyl 2-(m-tolyl)acetate** from preparation to use.

Engineering Controls and Preparation

- Ventilation: Always handle **Methyl 2-(m-tolyl)acetate** in a well-ventilated area.^[2] A chemical fume hood is recommended to minimize inhalation exposure.
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible.
- Material Preparation: Before handling, ensure all necessary equipment and reagents are within reach to avoid leaving the designated work area.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical. The following table summarizes the required PPE.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Protection	Standard Examples
Eyes/Face	Wear chemical safety goggles or a face shield. [2] [3]	ANSI Z87.1, EN 166
Skin	Wear nitrile or other appropriate chemical-resistant gloves. [2] [3] A lab coat or chemical-resistant apron should be worn to prevent skin contact. [2] Impervious clothing may be necessary for larger quantities. [3]	EN 374
Respiratory	If ventilation is inadequate or if aerosols are generated, use a NIOSH-approved respirator with appropriate cartridges (e.g., organic vapor). [2] [3] Respiratory protection is not typically required with adequate ventilation. [3]	NIOSH, EN 149

Handling and Experimental Protocol

- Personal Hygiene: Wash hands thoroughly after handling the chemical, even if gloves were worn.[\[2\]](#) Do not eat, drink, or smoke in the laboratory.[\[4\]](#)
- Avoiding Contact: Avoid direct contact with skin, eyes, and clothing.[\[2\]](#) Prevent inhalation of vapors or mists.
- Spill Management: In the event of a spill, immediately evacuate the area if necessary. Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[\[2\]](#) Provide adequate ventilation during cleanup.

Disposal Plan

Proper disposal of **Methyl 2-(m-tolyl)acetate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization

- Unused **Methyl 2-(m-tolyl)acetate** should be treated as hazardous chemical waste.
- Contaminated materials, such as absorbent pads, gloves, and empty containers, should also be disposed of as hazardous waste.

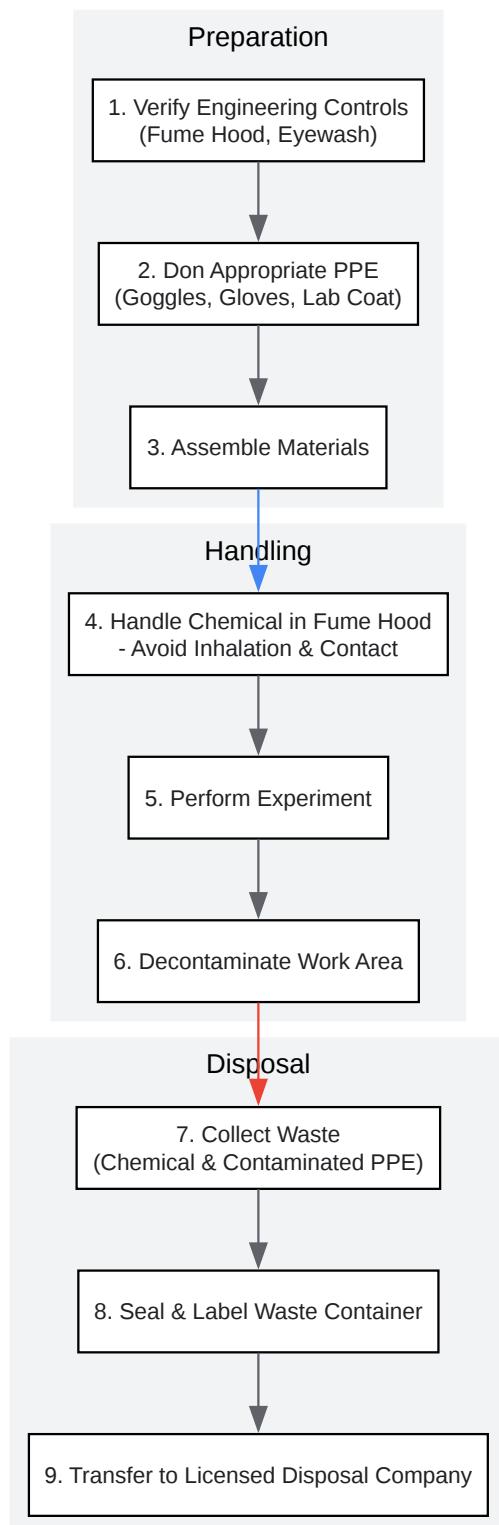
Step-by-Step Disposal Procedure

- Container Management: Do not dispose of the chemical down the drain.^[3] Collect all waste in a designated, properly labeled, and sealed container.
- Professional Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company.^[3]
- Contaminated Packaging: Dispose of contaminated packaging as unused product.^[3] Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Handling Methyl 2-(m-tolyl)acetate

The following diagram illustrates the key steps for the safe handling and disposal of **Methyl 2-(m-tolyl)acetate**.

Workflow for Handling Methyl 2-(m-tolyl)acetate

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Caption: A flowchart outlining the safe handling and disposal of **Methyl 2-(m-tolyl)acetate**.

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